

Technical Guide: On the Presumed Crystal Structure of Bis(benzoato)bis(cyclopentadienyl)vanadium

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Compound of Interest

Compound Name: *Bis(benzoato)bis(cyclopentadienyl)vanad*

Cat. No.: *B1143600*

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This technical guide addresses the structural and synthetic aspects of **bis(benzoato)bis(cyclopentadienyl)vanadium** and its derivatives. While a definitive single-crystal X-ray structure for **bis(benzoato)bis(cyclopentadienyl)vanadium** is not available in the current body of scientific literature, this document provides a comprehensive overview based on a closely related and structurally characterized analogue: bis(trifluoroacetato)bis(methyl-cyclopentadienyl)vanadium(IV). The synthesis of the benzoate-containing compound is also detailed.

Structural Analysis of a Homologous Compound: Bis(trifluoroacetato)bis(methyl-cyclopentadienyl)vanadium(IV)

The crystal structure of bis(trifluoroacetato)bis(methyl-cyclopentadienyl)vanadium(IV), $((C_5H_4CH_3)_2V(OOCCF_3)_2)$, serves as the most pertinent available model for understanding the likely molecular geometry of the bis(benzoato) analogue. The trifluoroacetate complex has been synthesized and its structure determined by single-crystal X-ray diffraction analysis.^{[1][2]}

The molecule exhibits a pseudo-tetrahedral or "bent metallocene" geometry, which is characteristic of d¹ vanadocene complexes.^{[1][2]} The central vanadium(IV) atom is coordinated by the centroids of the two methyl-cyclopentadienyl rings and by two oxygen atoms from the monodentate trifluoroacetate ligands.

The following table summarizes the key crystallographic data for bis(trifluoroacetato)bis(methyl-cyclopentadienyl)vanadium(IV).^{[1][2]}

Parameter	Value
Chemical Formula	C ₁₆ H ₁₄ F ₆ O ₄ V
Formula Weight	463.22 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	14.281(3)
b (Å)	10.027(2)
c (Å)	12.656(3)
β (°)	99.13(3)
Volume (Å ³)	1789.2(7)
Z	4
Calculated Density (g/cm ³)	1.719
R-factor (%)	4.63

Selected Bond Lengths and Angles for (C₅H₄CH₃)₂V(OOCCF₃)₂

Bond/Angle	Length (Å) / Angle (°)
V–O(1)	1.979(2)
V–O(3)	1.983(2)
V–Cp(centroid)1	2.025
V–Cp(centroid)2	2.030
O(1)–V–O(3)	83.13(9)
Cp(centroid)1–V–Cp(centroid)2	134.8

Experimental Protocols

The following section details the synthetic procedure for bis(benzoato)bis(methylcyclopentadienyl)vanadium(IV), as reported in the literature.[\[1\]](#)[\[2\]](#)

Starting Materials:

- 1,1'-Dimethylvanadocene dichloride ((C₅H₄CH₃)₂VCl₂)
- Benzoic acid (C₆H₅COOH)
- Water (H₂O)
- Dichloromethane (CH₂Cl₂)

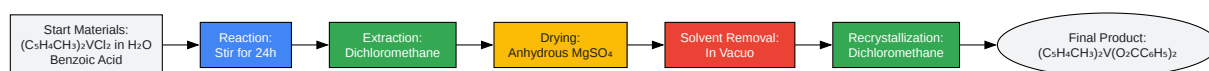
Procedure:

- A solution of 1,1'-dimethylvanadocene dichloride (1 mmol) in 100 ml of water is prepared.
- To this solution, benzoic acid (2 mmol) is added.
- The resulting reaction mixture is stirred for 24 hours.
- Following the reaction period, the aqueous solution is extracted with dichloromethane (3 x 50 ml).

- The combined organic phases are dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure (in vacuo).
- The crude product is recrystallized from dichloromethane to yield the final product.

Visualization of Experimental Workflow

The following diagram illustrates the synthesis and purification process for bis(benzoato)bis(methyl-cyclopentadienyl)vanadium(IV).



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Synthesis and purification workflow.

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References

1. researchgate.net [researchgate.net]
 2. Synthesis, characterization and structure of the Bis(methyl-cyclopentadienyl)vanadium(IV) carboxylates - Open Chemistry - Volume 3, Issue 1 (2005) - PSJD - Yadda [psjd.icm.edu.pl]
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